

Prudent Disposal of Gomisin E in a Laboratory Setting

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Compound of Interest

Compound Name: Gomisin E

Cat. No.: B570227

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For researchers, scientists, and drug development professionals, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. While specific disposal guidelines for **Gomisin E** are not readily available in public safety data sheets, a conservative approach based on its known properties and general principles of chemical waste management is essential. **Gomisin E**, a lignan extracted from *Schisandra chinensis*, is primarily used for research purposes.^{[1][2]}

Recommended Disposal Protocol

Given the absence of specific regulatory information, **Gomisin E** should be handled as a chemical waste product. The following step-by-step procedure is recommended for its disposal:

- Waste Identification and Segregation:
 - Treat all **Gomisin E** waste, including pure compound, solutions, and contaminated labware (e.g., vials, pipette tips, gloves), as chemical waste.
 - Segregate **Gomisin E** waste from other waste streams. Do not mix it with non-hazardous trash or other chemical waste unless compatibility is confirmed.
- Containerization:
 - Use a dedicated, properly labeled, and leak-proof container for collecting **Gomisin E** waste.

- The container should be made of a material compatible with the solvents used to dissolve **Gomisin E**.
- The label should clearly state "**Gomisin E** Waste" and include the primary solvent(s) if applicable.
- Storage:
 - Store the waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
 - Follow all institutional guidelines for hazardous waste storage.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to arrange for pickup and proper disposal.
 - Provide them with all available information on **Gomisin E**, including its chemical name, structure, and any known properties. While Safety Data Sheets for related compounds like Gomisin C and Gomisin D suggest they are not classified as hazardous, this should be verified with the disposal company.^[3]
- Documentation:
 - Maintain a log of the accumulated **Gomisin E** waste, noting the quantities and dates of addition to the waste container.
 - Retain all documentation related to the final disposal of the waste as required by your institution and local regulations.

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **Gomisin E**.^{[1][4]}

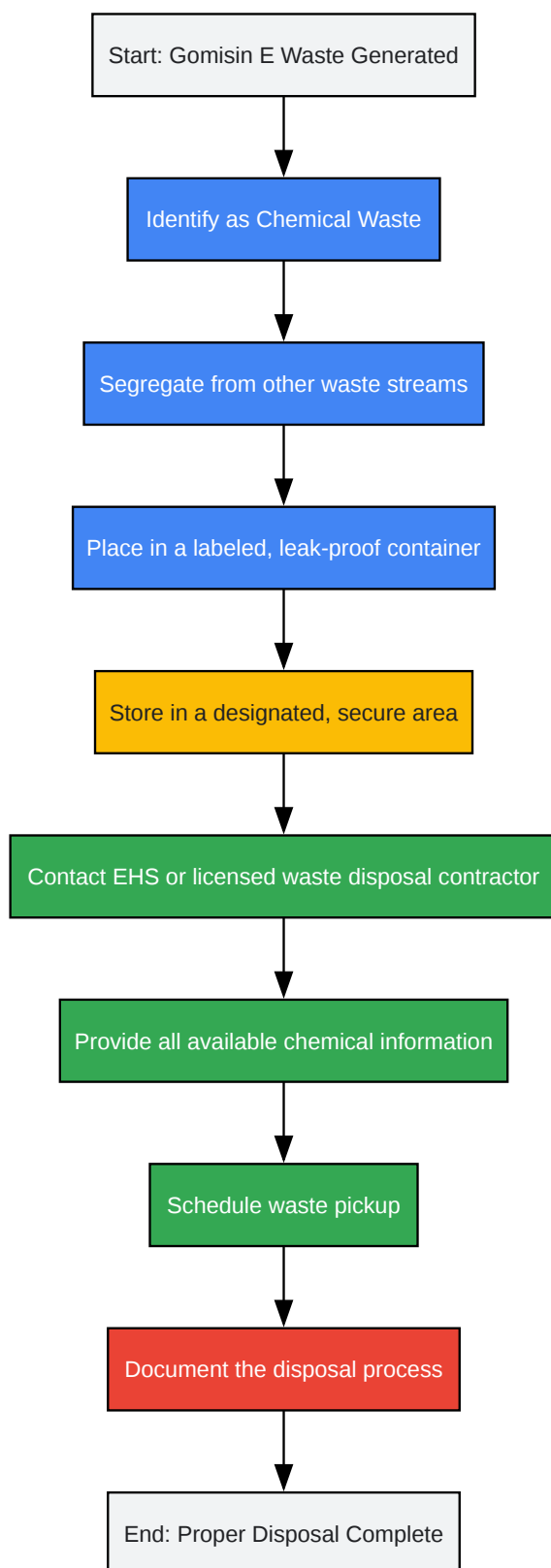
Property	Value
Molecular Formula	C28H34O9
Molecular Weight	514.6 g/mol
IUPAC Name	(11R,12R,15R,24S,25S)-12-hydroxy-18,19,20-trimethoxy-11,12,24,25-tetramethyl-4,6,9,14-tetraoxapentacyclo[13.7.3.0 ^{3,7} .0 ^{8,22} .0 ^{16,21}]pentaosa-1,3(7),8(22),16,18,20-hexaen-13-one
CAS Number	72960-21-5
XLogP3	4.7

Experimental Protocols

Detailed experimental protocols for the isolation and biological activity assays of **Gomisin E** can be found in specialized scientific literature. One key biological activity of **Gomisin E** is the inhibition of Nuclear Factor of Activated T-cells (NFAT) transcription, with a reported IC₅₀ of 4.73 μM.^[2] Researchers should refer to primary research articles for specific methodologies.

Gomisin E Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Gomisin E**.



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Caption: Logical workflow for the safe disposal of **Gomisin E** waste.

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References

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- 3. cdn.caymanchem.com [cdn.caymanchem.com]
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